

Application Note: Scalable Synthesis of 3-(4-Nitrophenyl)azetidine Hydrochloride

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Compound of Interest

Compound Name: 3-(4-Nitrophenyl)azetidine
hydrochloride

CAS No.: 7606-34-0

Cat. No.: B2914117

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Executive Summary

This application note details a robust, modular protocol for the synthesis of **3-(4-nitrophenyl)azetidine hydrochloride**. Unlike traditional methods that rely on the direct nitration of 3-phenylazetidine—which poses significant safety risks and regioselectivity challenges due to the strained four-membered ring—this protocol utilizes a Suzuki-Miyaura cross-coupling strategy.

By coupling commercially available tert-butyl 3-iodoazetidine-1-carboxylate with 4-nitrophenylboronic acid, followed by acid-mediated deprotection, we achieve high purity and reproducibility. This method is optimized for researchers requiring gram-scale quantities for medicinal chemistry campaigns, specifically for targeting GPCRs or as a scaffold for peptidomimetics.

Strategic Route Analysis

The Challenge of Direct Nitration

Direct nitration of 1-benzhydryl-3-phenylazetidine using mixed acid (

) is historically cited but operationally hazardous.

- **Ring Strain:** The azetidine ring (~26 kcal/mol strain energy) is susceptible to acid-catalyzed ring-opening or polymerization under harsh nitration conditions.
- **Regioselectivity:** Electrophilic aromatic substitution typically yields a mixture of para and ortho isomers, necessitating difficult chromatographic separation.

The Solution: Modular Cross-Coupling

The selected route employs a Palladium-catalyzed

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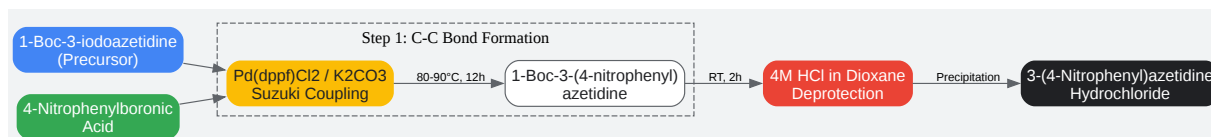
coupling. This approach decouples the ring formation from the functionalization, allowing for milder conditions and higher functional group tolerance.

Key Advantages:

- **Safety:** Avoids the use of fuming nitric acid and energetic nitration exotherms.
- **Fidelity:** The 4-nitro position is pre-installed on the boronic acid, guaranteeing 100% regioselectivity.
- **Scalability:** The workflow utilizes standard unit operations (extraction, filtration, crystallization).

Reaction Workflow & Mechanism

The synthesis proceeds in two distinct stages: the construction of the biaryl core via Suzuki coupling, followed by the removal of the Boc protecting group to yield the hydrochloride salt.



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Figure 1: Synthetic workflow for the production of 3-(4-Nitrophenyl)azetidine HCl.

Experimental Protocol

Step 1: Synthesis of tert-butyl 3-(4-nitrophenyl)azetidine-1-carboxylate[1][2][3][4]

Reagents:

- tert-Butyl 3-iodoazetidine-1-carboxylate (1.0 equiv)
- 4-Nitrophenylboronic acid (1.2 equiv)
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂) (0.05 equiv)
- Potassium Carbonate (3.0 equiv)[1]
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Procedure:

- **Degassing:** In a reaction vial or round-bottom flask, combine 1,4-dioxane and water. Sparge with nitrogen gas for 15 minutes to remove dissolved oxygen. Note: Oxygen is detrimental to the Pd(0) catalytic cycle.
- **Loading:** Charge the flask with the iodoazetidine, boronic acid,

 , and Pd catalyst.
- **Reaction:** Seal the vessel and heat to 85°C for 12–16 hours under a nitrogen atmosphere. The reaction mixture will typically turn dark black/brown.
- **Work-up:** Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and water. Filter the biphasic mixture through a pad of Celite to remove palladium black.
- **Extraction:** Separate the organic layer. Extract the aqueous layer twice with EtOAc. Combine organic phases, wash with brine, and dry over anhydrous

 .
- **Purification:** Concentrate in vacuo. Purify the residue via silica gel flash chromatography (Gradient: 0–30% EtOAc in Hexanes). The product elutes as a pale yellow solid.

Checkpoint:

- **Target Yield:** 75–85%
- **Appearance:** Pale yellow crystalline solid.

Step 2: Deprotection to 3-(4-Nitrophenyl)azetidine Hydrochloride

Reagents:

- tert-Butyl 3-(4-nitrophenyl)azetidine-1-carboxylate (from Step 1)^{[2][3][4]}
- 4.0 M HCl in 1,4-Dioxane (excess, ~10 equiv)
- Solvent: Dichloromethane (DCM) or minimal Dioxane

Procedure:

- **Dissolution:** Dissolve the intermediate from Step 1 in a minimal volume of dry DCM (or dioxane).
- **Acidification:** Add 4.0 M HCl in dioxane dropwise at 0°C (ice bath).
- **Reaction:** Remove the ice bath and stir at room temperature for 2–4 hours. A white precipitate should begin to form as the Boc group is cleaved and isobutylene gas is released.
- **Isolation:**
 - **Method A (Filtration):** If heavy precipitation occurs, filter the solid under nitrogen and wash with diethyl ether.
 - **Method B (Trituration):** If no precipitate forms, concentrate the solvent to ~20% volume, then add excess diethyl ether to induce precipitation.
- **Drying:** Dry the solid under high vacuum for 24 hours to remove trace HCl and solvent.

Analytical Data & Characterization

The following data represents expected values for the final salt and intermediate, derived from structural analogs and standard spectroscopic principles for this scaffold.

Table 1: Physicochemical Properties

Compound	Molecular Weight	Appearance	Solubility
Boc-Intermediate	278.31 g/mol	Pale Yellow Solid	Soluble in DCM, EtOAc, MeOH
Final HCl Salt	214.65 g/mol	White/Off-White Solid	Soluble in Water, DMSO, MeOH

Spectroscopic Profile (Expected)

1. tert-Butyl 3-(4-nitrophenyl)azetidine-1-carboxylate (Intermediate)

- ¹H NMR (300 MHz, CDCl₃)

):

8.24 (d, J=8.5 Hz, 2H, Ar-H ortho to

), 7.48 (d, J=8.5 Hz, 2H, Ar-H meta to

), 4.35 (t, 2H, Azetidine-

), 3.98 (dd, 2H, Azetidine-

), 3.75–3.85 (m, 1H, Azetidine-CH), 1.48 (s, 9H, Boc-

).

2. 3-(4-Nitrophenyl)azetidine Hydrochloride (Final Product)

- ¹H NMR (400 MHz, DMSO-

or

):

9.40 (br s, 2H,

), 8.28 (d, J=8.5 Hz, 2H), 7.65 (d, J=8.5 Hz, 2H), 4.10–4.30 (m, 5H, Azetidine Ring Protons).

- Note: The amine protons (9.40 ppm) will exchange/disappear if

is used.

Safety & Hazards

- Nitro Compounds: Aromatic nitro compounds can be toxic and may possess explosive properties if heated under confinement. While this specific derivative is generally stable, avoid subjecting the dry solid to extreme heat or friction.
- Azetidines: The ring system is strained. While the HCl salt is stable, the free base can be prone to polymerization if stored for long periods. Always store as the salt.

- Palladium Residues: Ensure thorough removal of Pd (Celite filtration, scavengers) if the compound is intended for biological assay, as trace heavy metals can interfere with enzymatic data.

References

- Suzuki-Miyaura Coupling Mechanism & Scope: Miyaura, N.; Suzuki, A. "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews, 1995, 95(7), 2457–2483. [\[Link\]](#)
- Boc Deprotection Protocols (HCl/Dioxane): Han, G., et al. "Recent Development of Peptide Coupling Reagents in Organic Synthesis." Tetrahedron, 2004, 60(11), 2447-2467. (Standard protocols for amine deprotection). [\[Link\]](#)

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